

Navigating the Landscape of 4-Benzylphenol Reference Materials: A Comparative Guide

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Compound of Interest

Compound Name: 4-Benzylphenol

Cat. No.: B016752

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For researchers, scientists, and drug development professionals requiring precise and accurate quantification of **4-benzylphenol**, the selection of a suitable reference material is a critical first step. This guide provides a comprehensive comparison of commercially available **4-benzylphenol** analytical standards, outlines detailed experimental protocols for their analysis, and contextualizes their biological significance.

While a designated Certified Reference Material (CRM) for **4-benzylphenol** is not readily available, several reputable suppliers offer high-purity analytical standards. This guide focuses on comparing these standards based on publicly available data from their Certificates of Analysis (CoA). It is important to note that the data presented here is based on representative examples, and lot-to-lot variability is expected. Therefore, it is always recommended to consult the lot-specific CoA provided with the purchased material.

Comparison of 4-Benzylphenol Analytical Standards

The following table summarizes the key specifications for **4-benzylphenol** offered by major chemical suppliers. This data is compiled from information typically found on product pages and representative Certificates of Analysis.

Parameter	Sigma-Aldrich (MilliporeSigma)	TCI America	Santa Cruz Biotechnology	Spectrum Chemical
Product Number	H25808 (example)	H0239 (example)	sc-239158 (example)	H2038 (example)
Purity (Assay)	≥99% (GC)	>98.0% (GC)	Lot-specific	Information not readily available
Identity Confirmation	Conforms to Structure (typically via ¹ H- NMR, IR)	Conforms to Structure	Conforms to Structure	Conforms to Structure
Appearance	White to off-white crystalline powder	White to slightly yellow crystalline powder	White crystalline powder	Information not readily available
Melting Point	81-84 °C	82-85 °C	82-85 °C	Information not readily available
Solubility	Soluble in methanol	Soluble in methanol	Soluble in methanol	Information not readily available
Traceability	To internal standards	To internal standards	To internal standards	To internal standards
Certificate of Analysis	Lot-specific CoA available online	Lot-specific CoA available upon request	Lot-specific CoA available upon request	Lot-specific CoA available upon request

Experimental Protocols for the Analysis of 4-Benzylphenol

Accurate characterization of a **4-benzylphenol** reference material is crucial for its effective use in research and development. Below are detailed protocols for two common analytical techniques: Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC).

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Impurity Profiling

This method is suitable for assessing the purity of **4-benzylphenol** and identifying potential volatile or semi-volatile impurities.

1. Sample Preparation:

- Accurately weigh approximately 10 mg of the **4-benzylphenol** reference material.
- Dissolve the material in 10 mL of a suitable solvent such as methanol or dichloromethane to create a 1 mg/mL stock solution.
- Further dilute the stock solution to a final concentration of approximately 100 µg/mL for analysis.

2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B GC System (or equivalent)
- Mass Spectrometer: Agilent 5977A MSD (or equivalent)
- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent non-polar column.
- Inlet Temperature: 280 °C
- Injection Volume: 1 µL (splitless mode)
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp to 250 °C at 15 °C/min, hold for 5 minutes.
 - Ramp to 300 °C at 20 °C/min, hold for 5 minutes.

- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Scan Range: m/z 40-450.

3. Data Analysis:

- The purity of **4-benzylphenol** is determined by calculating the peak area percentage of the main component relative to the total peak area of all components in the chromatogram.
- Impurities are identified by comparing their mass spectra to a reference library (e.g., NIST).

High-Performance Liquid Chromatography (HPLC) for Quantification

This method is ideal for the precise quantification of **4-benzylphenol** in solutions and for stability studies.

1. Sample Preparation:

- Prepare a stock solution of **4-benzylphenol** at a concentration of 1 mg/mL in methanol or acetonitrile.
- Prepare a series of calibration standards by serially diluting the stock solution to concentrations ranging from 1 µg/mL to 100 µg/mL.
- Prepare the sample for analysis by diluting it to fall within the calibration range.

2. HPLC Instrumentation and Conditions:

- HPLC System: Agilent 1260 Infinity II (or equivalent) with a UV or Diode Array Detector (DAD).

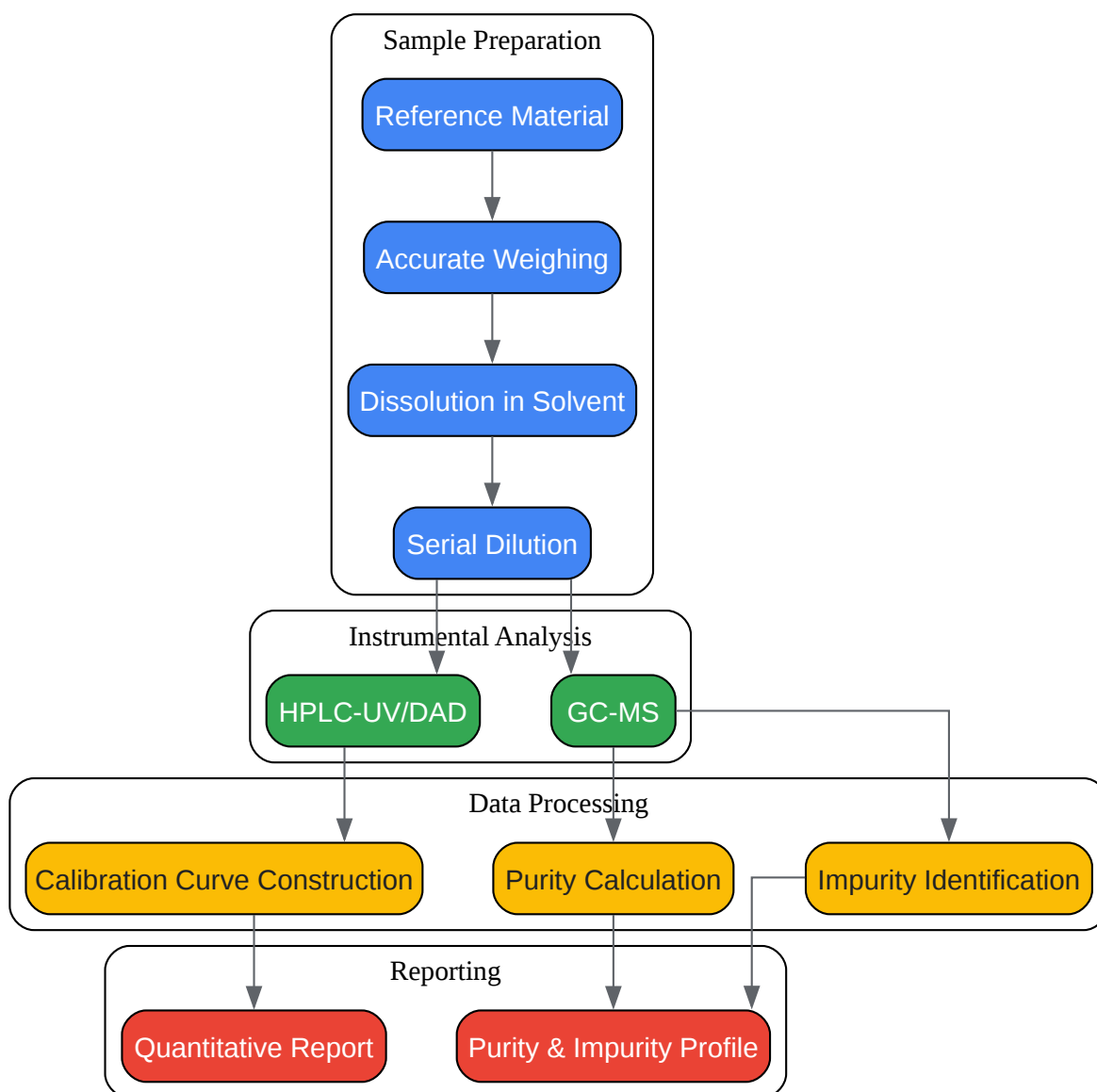
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase:
 - A: Water with 0.1% formic acid
 - B: Acetonitrile with 0.1% formic acid
- Gradient Elution:
 - Start with 50% B, hold for 1 minute.
 - Linearly increase to 95% B over 8 minutes.
 - Hold at 95% B for 2 minutes.
 - Return to 50% B over 1 minute and re-equilibrate for 3 minutes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Injection Volume: 10 µL.
- Detection Wavelength: 225 nm and 275 nm.

3. Data Analysis:

- A calibration curve is constructed by plotting the peak area of the **4-benzylphenol** standards against their known concentrations.
- The concentration of **4-benzylphenol** in the unknown sample is determined by interpolating its peak area from the calibration curve.

Visualization of Analytical Workflow and Biological Context

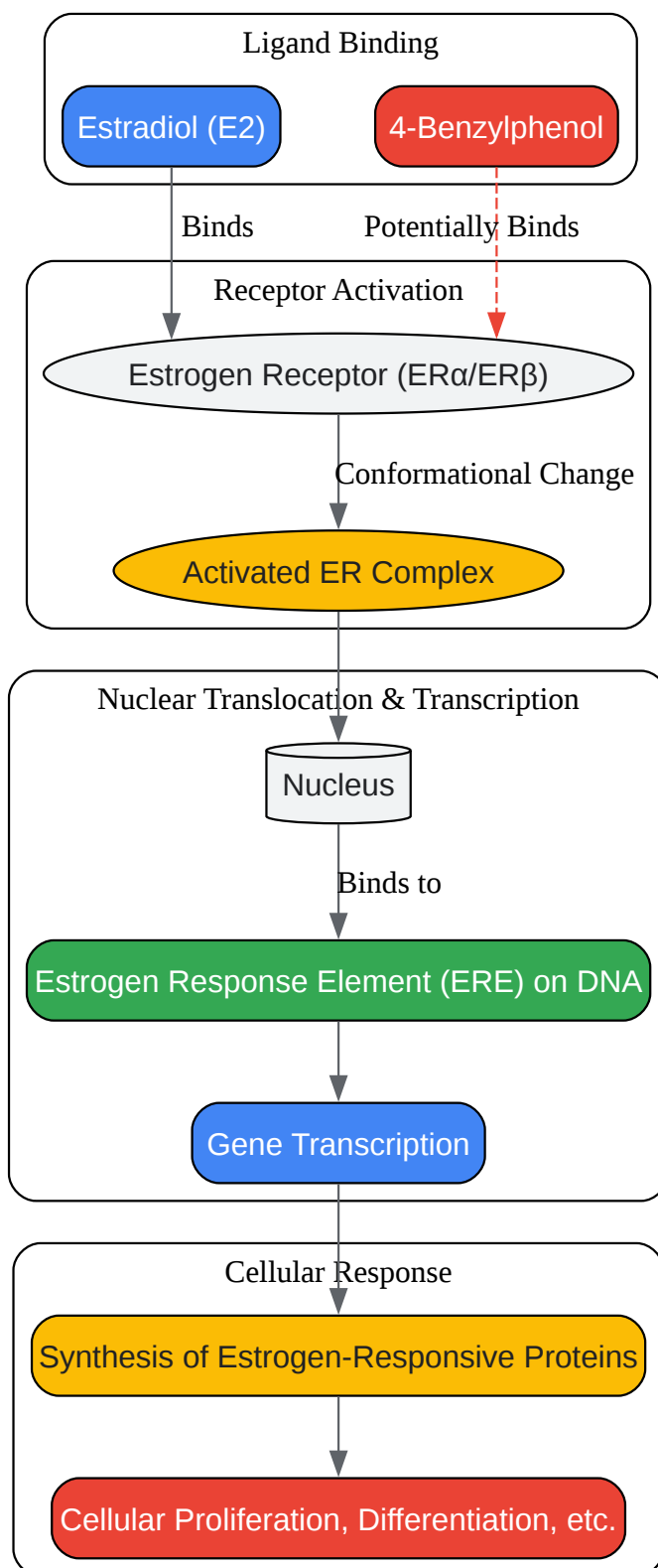
To provide a clearer understanding of the processes involved, the following diagrams, generated using Graphviz, illustrate a typical analytical workflow and the potential biological pathway influenced by **4-benzylphenol**.



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Caption: A typical workflow for the analysis of a **4-benzylphenol** reference material.

4-Benzylphenol is recognized as an endocrine-disrupting chemical, primarily due to its potential to interact with estrogen receptors. This interaction can interfere with normal hormonal signaling pathways.



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